

Rebastinib (DCC-2036) Storage & Handling FAQ

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Compound Focus: Rebastinib

CAS No.: 1020172-07-9

Cat. No.: S547894

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Q1: What are the correct storage conditions for Rebastinib (DCC-2036) powder and solution?

For research purposes, the solid powder and prepared solutions of **Rebastinib** have distinct storage requirements to maintain stability [1].

Form	Condition	Temperature	Stability Duration
Solid Powder	Dry, dark conditions	-20°C	Stable for 2 years from purchase (as supplied)
Stock Solution (in DMSO)	Aliquoted to avoid freeze-thaw cycles	-20°C	Stable for up to 1 month

Q2: What is the recommended solvent and concentration for preparing a stock solution?

- **Solvent:** DMSO [1] [2].
- **Solubility:** The solubility of **Rebastinib** in DMSO is > **27.7 mg/mL** [1].
- **Tip for dissolution:** If you have difficulty dissolving the compound to achieve a high concentration, you can warm the tube at **37°C for 10 minutes** and/or use a brief **ultrasonic bath** treatment [1].

Q3: What is the experimental protocol for using Rebastinib in cell-based assays?

The following methodology is adapted from published research [2]:

- **Stock Solution:** Prepare a 20 mM stock solution in DMSO. Aliquot and store at -20°C.

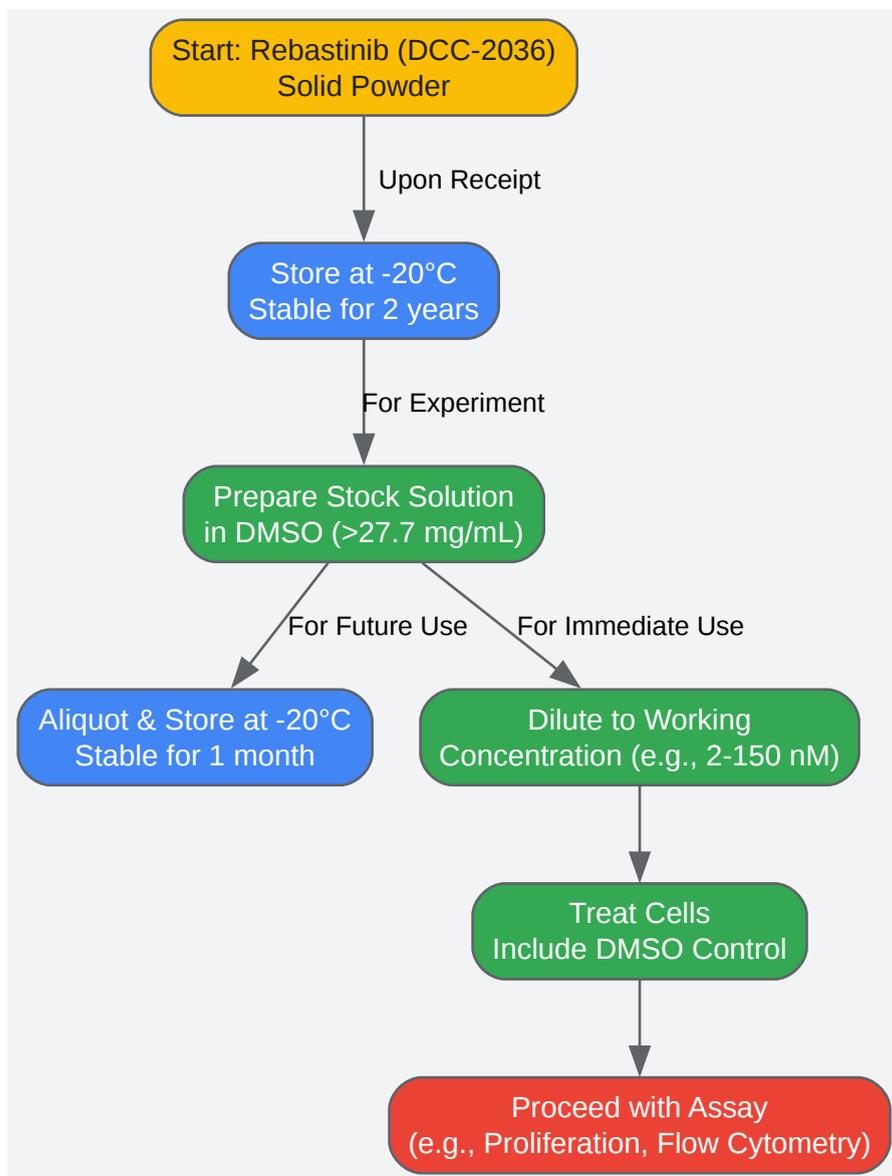
- **Working Concentration:** Use a concentration range of **2 nM to 150 nM** in your cell culture media. The typical IC50 for inhibiting cell proliferation in studies using Ba/F3 cells is around **5.4 nM**.
- **Vehicle Control:** Always include a DMSO control group (0 μ M) with an equivalent volume to that used in your treated samples.

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Unexpectedly low activity	Degraded stock solution from repeated freeze-thaw cycles or extended storage.	Prepare fresh aliquots of the DMSO stock solution. Avoid repeated freezing and thawing.
Precipitation in stock solution	Solution stored for too long or under suboptimal conditions.	For short-term storage, ensure the solution is used within one month. For long-term storage, keep the solid powder at -20°C and prepare fresh solutions as needed.
Difficulty solubilizing powder	Compound may require agitation.	Gently warm the tube to 37°C for 10 minutes and/or shake it in an ultrasonic bath for a short period [1].

Experimental Workflow Visualization

The diagram below outlines the core workflow for handling and using **Rebastinib** in a cell culture experiment, based on the protocols from the search results.



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Important Disclaimer for Researchers

- **For Research Use Only:** The information provided pertains to the use of **Rebastinib** (DCC-2036) in scientific research. It is **not for diagnostic or therapeutic use in humans** [1].
- **Single-Use Vial Caution:** While stability data exists for other biologics like bevacizumab after vial piercing, this should **not be extrapolated** to **Rebastinib** without validation [3]. The official recommendation for many drugs is to consider vials as single-use and discard leftovers immediately [3].

- **Verify Solubility:** It is recommended to test the solubility of all compounds in your specific experimental system, as actual solubility may slightly differ from theoretical values due to experimental error [1].

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References

1. DCC-2036 (Rebastinib) - Potent Bcr-Abl Kinase Inhibitor [apexbt.com]
2. Inhibitory effect of the novel tyrosine kinase inhibitor DCC ... [pmc.ncbi.nlm.nih.gov]
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